

Essential Safety and Operational Guide for Handling Perfluorooctanoyl Chloride

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Compound of Interest

Compound Name: Perfluorooctanoyl chloride

CAS No.: 335-64-8

Cat. No.: B1209173

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Perfluorooctanoyl chloride**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification

Perfluorooctanoyl chloride is classified as a hazardous substance. It is known to cause severe skin burns and serious eye damage.[1][2][3] It may also cause respiratory irritation.[2] The toxicological properties of this material have not been fully investigated, and it is recommended to limit exposure.[4]

Personal Protective Equipment (PPE) Requirements

The following personal protective equipment is mandatory when handling **Perfluorooctanoyl chloride** to prevent direct contact and inhalation:

Body Part	Required PPE	Standards/Specifications
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.[1][2]	Must conform to EN 166 (EU) or NIOSH (US) standards.[1]
Skin	Chemical-resistant gloves, fire/flammable resistant and impervious clothing, and chemical-resistant boots.[1][4]	Gloves should be inspected prior to use and disposed of properly after contamination.[4]
Respiratory	A full-face respirator is necessary if exposure limits are exceeded or if irritation is experienced.[1]	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[4]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₈ ClF ₁₅ O
Molecular Weight	432.51 g/mol
Boiling Point	130-132°C
Appearance	Colorless liquid

Source: INDOFINE Chemical Company Safety Data Sheet[4]

Operational Plan: Step-by-Step Handling Procedures

1. Pre-Handling Preparations:

- Ventilation: Always handle **Perfluorooctanoyl chloride** in a well-ventilated area, preferably within a chemical fume hood.[1][3]

- **Emergency Equipment:** Ensure that a safety shower and an emergency eye wash station are readily accessible in the immediate vicinity of the handling area.[2]
- **PPE Check:** Before handling, inspect all PPE for integrity. Ensure gloves are free of tears or punctures.[4]

2. Handling the Chemical:

- **Avoid Contact:** Do not allow the chemical to come into contact with skin or eyes.[1][5] Avoid breathing in vapors, mists, or gas.[1][2][5]
- **Safe Practices:** Use non-sparking tools and prevent fire caused by electrostatic discharge.[1][5] Do not eat, drink, or smoke in the handling area.[2]
- **Clothing:** Wear suitable protective clothing.[1][5]

3. Storage:

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2][3]
- **Incompatibilities:** Store away from incompatible materials such as alcohols, oxidizing agents, and strong bases.[2] The substance is moisture-sensitive; store under an inert gas.[2]

Emergency and Disposal Plans

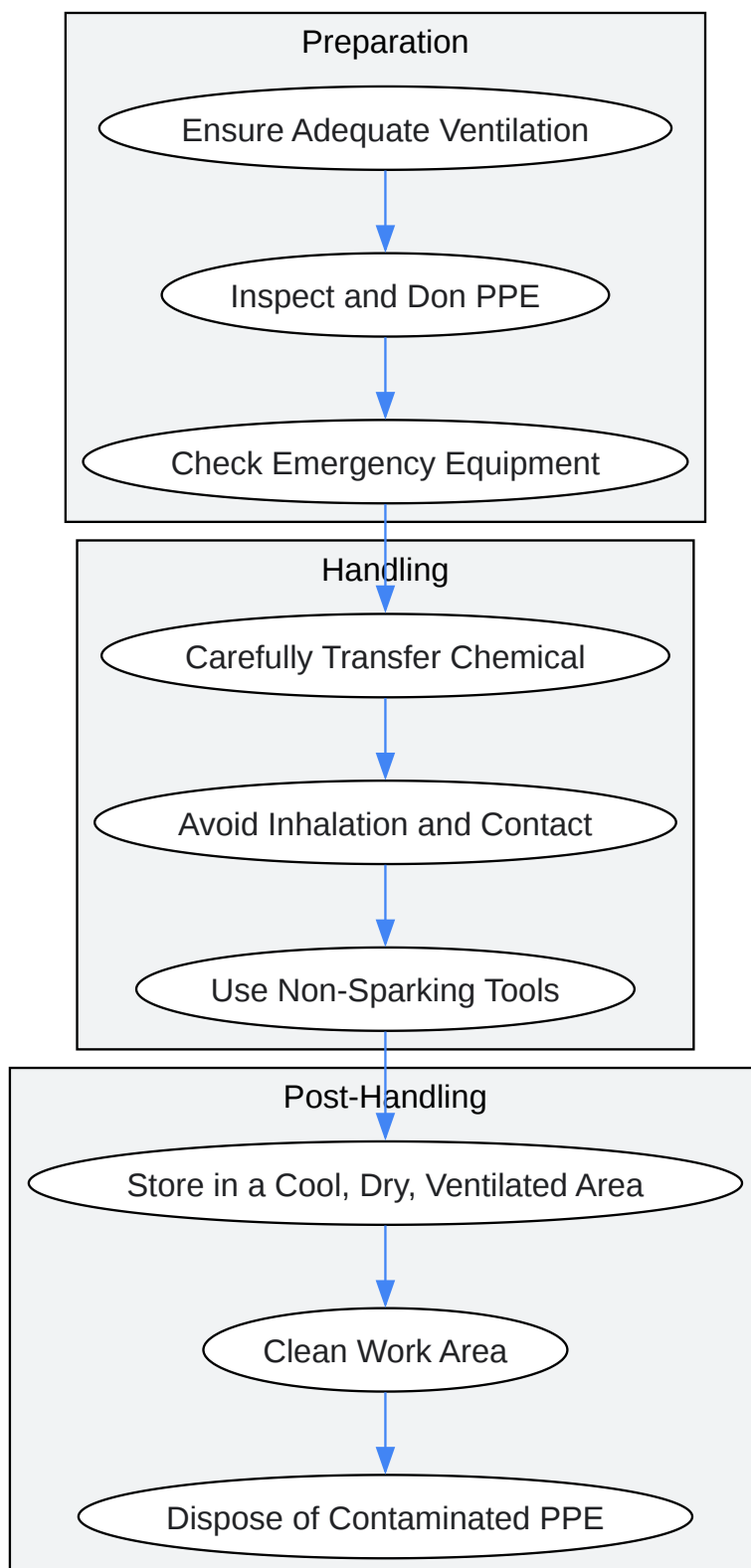
First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. ^{[2][4]}
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. ^{[1][2][3]}
Eye Contact	Immediately rinse eyes with water for at least 15 minutes, making sure to hold the eyelids open. ^{[1][3][4]} Remove contact lenses if present and easy to do. ^[1] Seek immediate medical attention. ^{[2][3][4]}
Ingestion	Do NOT induce vomiting. ^{[1][2]} Rinse the mouth with water. ^{[1][2]} Never give anything by mouth to an unconscious person. ^{[1][2]} Call a physician or Poison Control Center immediately. ^[1]

Spill Response and Disposal

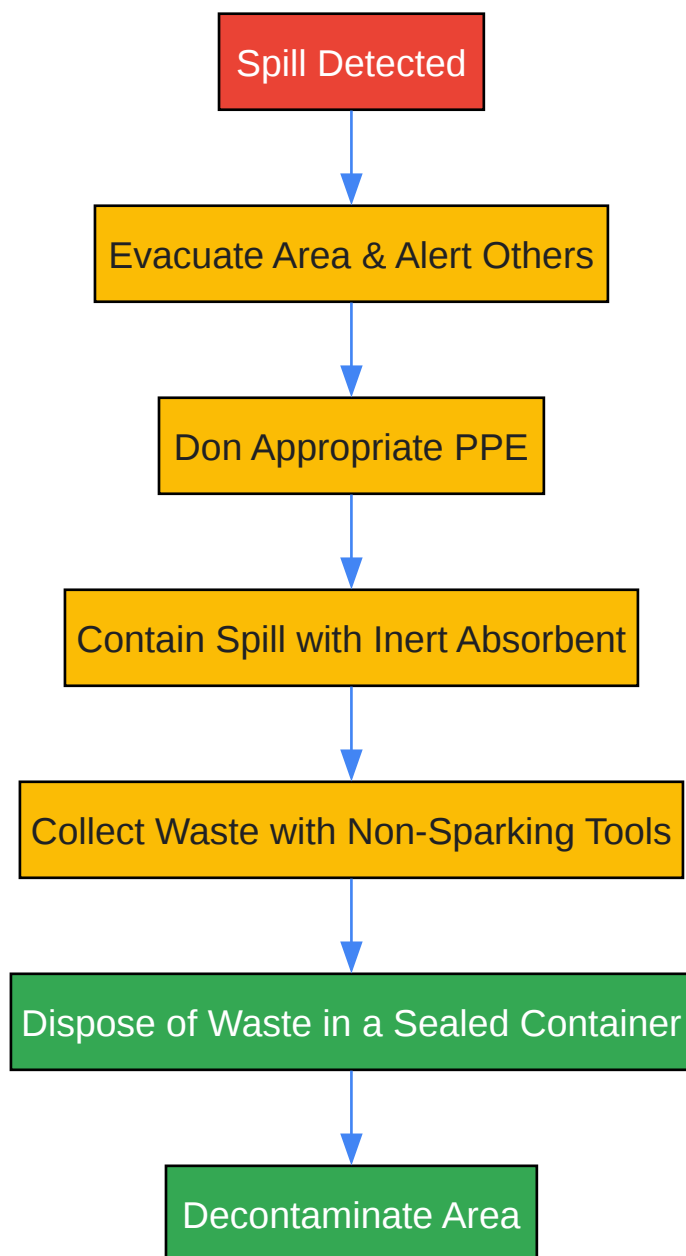
- Evacuation and Ventilation: In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.^[1]
- Containment: Stop the leak if it is safe to do so.^[2] Use an inert absorbent material to soak up the spill.^[6]
- Cleanup: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.^{[1][5]}
- Disposal: Dispose of the contents and container at an appropriate treatment and disposal facility in accordance with applicable laws and regulations.^[1] Do not let the chemical enter drains.^[1]

Workflow Diagrams



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Caption: Workflow for Safe Handling of **Perfluorooctanoyl Chloride**.



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Caption: Emergency Spill Response Plan for **Perfluorooctanoyl Chloride**.

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